

Application Note and Protocol: RSH-7 Dissolution in DMSO

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Compound of Interest		
Compound Name:	RSH-7	
Cat. No.:	B10857261	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

RSH-7 is a potent dual inhibitor of Bruton's tyrosine kinase (BTK) and FMS-like tyrosine kinase 3 (FLT3), with IC50 values of 47 nM and 12 nM, respectively[1][2]. By inhibiting the signaling pathways of BTK and FLT3, **RSH-7** demonstrates significant anti-proliferative and pro-apoptotic activities in various cancer cell lines[1][2]. This makes it a valuable tool for research in hematological malignancies and other related fields. Proper dissolution and handling are critical for ensuring the compound's stability and efficacy in experimental settings. This document provides a detailed protocol for dissolving **RSH-7** in Dimethyl Sulfoxide (DMSO) and outlines a general workflow for its application in cell-based assays.

RSH-7 Properties and Solubility

The key chemical and biological properties of **RSH-7** are summarized below. This data is essential for calculating appropriate concentrations for stock and working solutions.



Property	Value	Reference
Molecular Formula	C22H25FN8O	[1]
Molecular Weight	436.49 g/mol	[1]
Solubility in DMSO	83.33 mg/mL (190.91 mM)	[1]
BTK IC50	47 nM	[1][2]
FLT3 IC50	12 nM	[1][2]

Protocol: Preparation of RSH-7 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **RSH-7** in DMSO.

3.1 Materials and Equipment

- RSH-7 powder
- Anhydrous/Biotechnology Grade Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- · Pipettes and sterile, filtered pipette tips
- · Vortex mixer
- · Ultrasonic water bath
- Water bath or incubator set to 37°C
- 3.2 Step-by-Step Dissolution Protocol



- Equilibrate Reagents: Allow the **RSH-7** powder and DMSO to reach room temperature before opening to prevent moisture condensation.
- Weigh RSH-7: On a calibrated analytical balance, carefully weigh the desired amount of RSH-7 powder and place it into a sterile vial.
- Calculate DMSO Volume: Calculate the volume of DMSO required to achieve the desired stock concentration. For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 436.49 g/mol x 1000 mg/g = 4.36 mg
 - Therefore, add 1 mL of DMSO to 4.36 mg of RSH-7 powder.
- Add DMSO: Add the calculated volume of DMSO to the vial containing the **RSH-7** powder.
- Initial Mixing: Cap the vial securely and vortex for 1-2 minutes to facilitate initial dissolution.
- Sonication: Place the vial in an ultrasonic water bath. Sonicate the solution for 10-15 minutes
 to break up any remaining particulates. As noted, sonication is recommended for this
 compound[1].
- Gentle Warming (Optional): If the solution is not clear after sonication, warm it in a 37°C water bath for 5-10 minutes[1]. This can help increase solubility. Following warming, vortex the solution again.
- Final Check: Visually inspect the solution to ensure it is clear and free of precipitates.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile
 microcentrifuge tubes. This practice is crucial to prevent degradation from repeated freezethaw cycles[1][2].
- 3.3 Storage of Stock Solution

Proper storage is critical to maintain the chemical integrity of **RSH-7**.



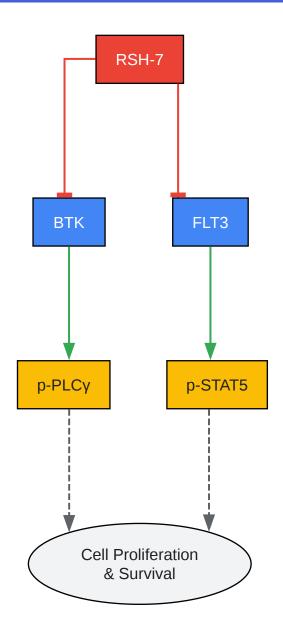
Storage Temperature	Recommended Duration	Reference
-20°C	Up to 1 month	[1][2]
-80°C	Up to 6 months	[1][2]

Note: DMSO solidifies at approximately 18.5°C. If your stock solution has frozen during storage, it can be thawed by warming it to room temperature or briefly at 37°C[3]. Ensure the solution is vortexed well after thawing to ensure homogeneity.

Application Note: RSH-7 Mechanism of Action

RSH-7 exerts its anti-cancer effects by targeting the BTK and FLT3 signaling pathways. Inhibition of these kinases disrupts downstream signaling cascades that are critical for cell survival and proliferation. Specifically, **RSH-7** has been shown to decrease the phosphorylation of BTK, PLCy, FLT3, and STAT5 in a dose-dependent manner[1][2].





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Caption: RSH-7 inhibits BTK and FLT3 signaling pathways.

Experimental Protocol: General Workflow for Cell-Based Assays

This section provides a generalized workflow for treating cultured cells with **RSH-7**. Specific parameters such as cell density and treatment duration should be optimized for each cell line and experiment.

5.1 Preparation of Working Solutions



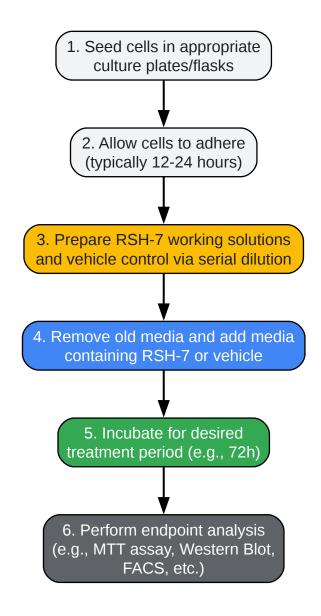




- Thaw Stock Solution: Thaw a single aliquot of the RSH-7 DMSO stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution into complete cell culture medium to prepare the final working concentrations.
 - Crucial Note: It is recommended to perform dilutions in a stepwise manner to prevent the compound from precipitating[4].
 - The final concentration of DMSO in the culture medium must be kept low, typically <0.5%, to avoid solvent-induced cytotoxicity[4].
- Control Preparation: Prepare a vehicle control using the same final concentration of DMSO
 in the culture medium as the highest concentration of RSH-7 used[4].

5.2 Cell Treatment Workflow





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Caption: General experimental workflow for in vitro cell treatment.

Application Data: Anti-Proliferative Activity of RSH-7

RSH-7 has demonstrated potent anti-proliferative effects across a range of hematological cancer cell lines.



Cell Line	Cancer Type	IC50 (72h treatment)	Reference
MV-4-11	Acute Myeloid Leukemia	3 nM	[1][2]
Molt4	T-cell Acute Lymphoblastic Leukemia	11 nM	[1][2]
Jeko-1	Mantle Cell Lymphoma	17 nM	[1][2]
K562	Chronic Myeloid Leukemia	930 nM	[1][2]

Safety Precautions

- RSH-7 is intended for research use only. The toxicological properties have not been fully investigated.
- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **RSH-7** and DMSO.
- Handle DMSO in a well-ventilated area or a chemical fume hood. DMSO can facilitate the absorption of other chemicals through the skin.
- Consult the Safety Data Sheet (SDS) for both RSH-7 and DMSO before use for comprehensive safety information.

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